

An In-depth Technical Guide to Chloromethyltriisopropoxysilane: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name:	Chloromethyltriisopropoxysilane
CAS No.:	18162-82-8
Cat. No.:	B101106

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Authored by a Senior Application Scientist

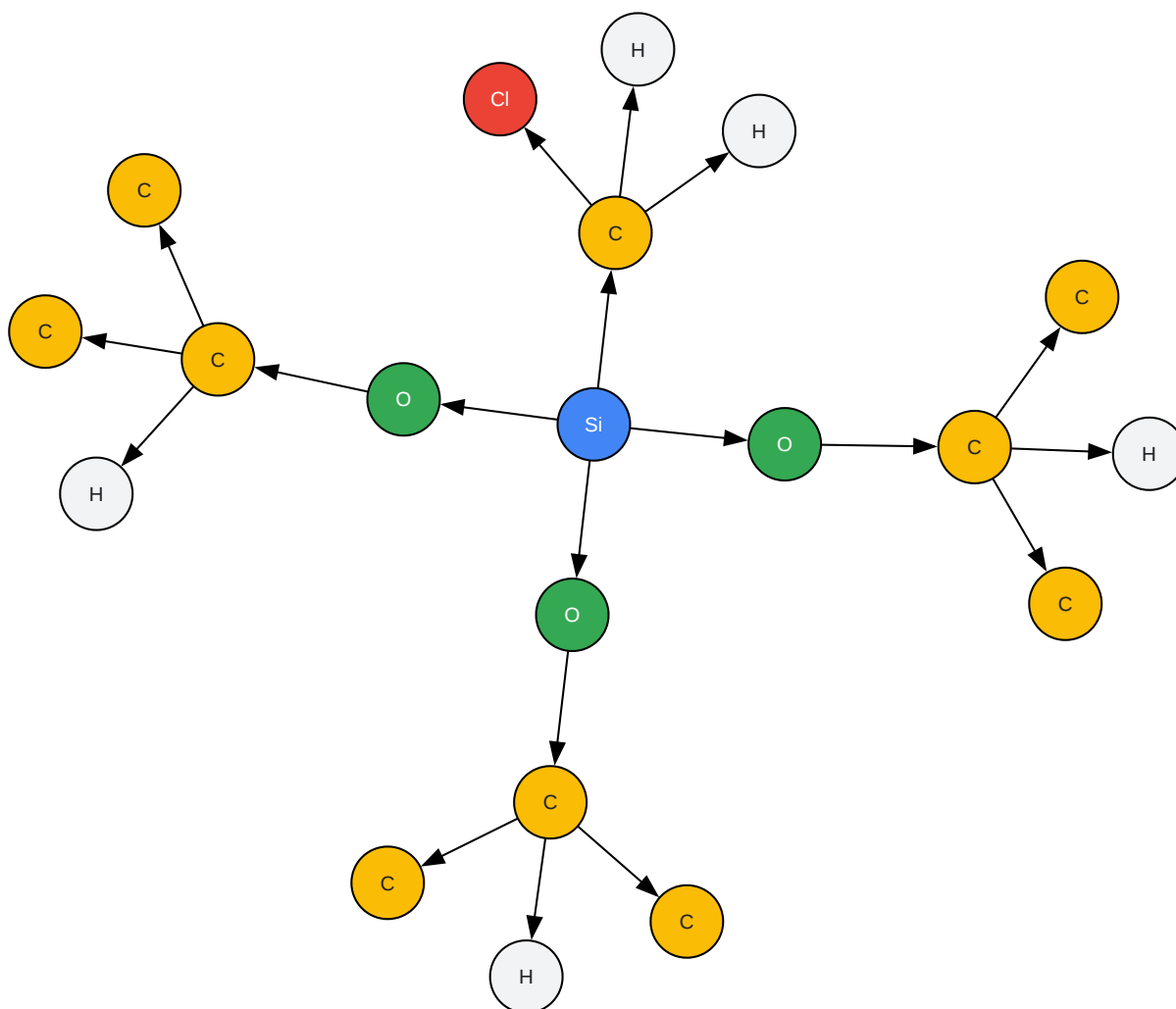
This guide provides a comprehensive overview of **Chloromethyltriisopropoxysilane** (CMTIS), an organosilicon compound with significant utility in materials science and synthetic chemistry. We will delve into its core physical and chemical properties, explore its reactivity with a focus on hydrolytic sensitivity, discuss its primary applications, and provide essential safety and handling protocols.

Molecular Identity and Core Properties

Chloromethyltriisopropoxysilane, identified by the CAS number 18162-82-8, is an organosilane featuring a chloromethyl group and three isopropoxy groups attached to a central silicon atom.^{[1][2]} This unique structure dictates its physical and chemical behavior, making it a valuable bifunctional reagent.

Visualizing the Molecular Architecture

The spatial arrangement of atoms in CMTIS is crucial for understanding its reactivity. The central silicon atom is bonded to a chloromethyl group and three bulky isopropoxy groups.



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Caption: Ball-and-stick model of **Chloromethyltriisopoxysilane**.

Physicochemical Data at a Glance

The following table summarizes the key physical and chemical properties of **Chloromethyltriisopropoxysilane**.

Property	Value
CAS Number	18162-82-8
Molecular Formula	C ₁₀ H ₂₃ ClO ₃ Si[1][2]
Molecular Weight	254.83 g/mol [1][2]
Appearance	Clear, colorless to pale yellow liquid[1][2]
Odor	Pungent[1]
Boiling Point	195-198 °C[1][3]
Density	0.962 g/mL at 25 °C[1][3]
Refractive Index	1.4145[3]
Flash Point	181 °F (82.78 °C)[1]
Solubility	Soluble in various organic solvents[1]

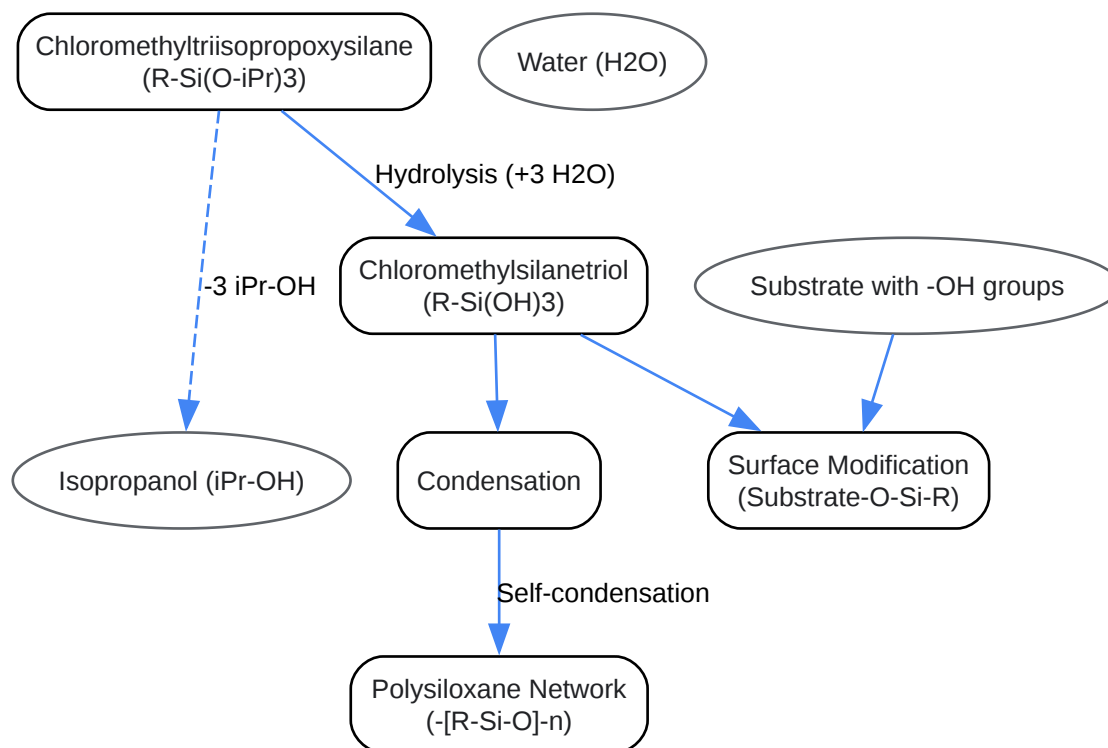
Chemical Reactivity and Mechanistic Insights

The reactivity of CMTIS is dominated by two key features: the hydrolyzable isopropoxy groups and the reactive chloromethyl group. This dual functionality is the cornerstone of its utility as a coupling agent and surface modifier.

Hydrolysis: A Controlled Reaction

CMTIS is sensitive to moisture and undergoes hydrolysis, a reaction that is fundamental to its application in forming siloxane bonds.[2] The isopropoxy groups react with water to form silanol (Si-OH) groups and isopropanol as a byproduct. These silanol intermediates are highly reactive and readily condense with each other or with hydroxyl groups on a substrate surface to form stable siloxane (Si-O-Si) or Si-O-Substrate linkages.

The rate of hydrolysis is influenced by factors such as pH, water concentration, and the presence of catalysts. In slightly acidic conditions, the hydrolysis proceeds in a controlled manner, which is often desirable for achieving uniform surface modification.[4]



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Caption: Hydrolysis and condensation pathway of **Chloromethyltriisopropoxysilane**.

The Role of the Chloromethyl Group

The chloromethyl group (-CH₂Cl) provides a reactive site for subsequent chemical modifications.[2] The chlorine atom is a good leaving group, making the adjacent carbon atom susceptible to nucleophilic substitution reactions. This allows for the covalent attachment of a wide range of organic functionalities, a critical feature for its use as a coupling agent to bridge inorganic substrates and organic polymers.

Applications in Research and Development

The unique bifunctional nature of CMTIS makes it a versatile tool in several scientific and industrial domains.

- **Surface Modification:** CMTIS is extensively used to modify the surfaces of glass, metals, and other inorganic substrates.[1][5] The silanol groups formed upon hydrolysis bond to the substrate, while the chloromethyl group remains available for further reactions, enabling the tailoring of surface properties such as adhesion, wettability, and biocompatibility.
- **Coupling Agent:** It acts as a molecular bridge between inorganic fillers (e.g., silica, glass fibers) and organic polymer matrices.[2][5] This enhances the mechanical properties and durability of composite materials.
- **Synthesis of Functionalized Materials:** CMTIS serves as a precursor for the synthesis of functionalized silicates and silica materials.[2] The chloromethyl group can be converted into other functional groups, leading to materials with specific catalytic, separation, or sensing capabilities.
- **Polymerization Catalyst:** In certain polymerization reactions, CMTIS can act as a catalyst or co-catalyst.[1]
- **Drug Development:** While direct applications in drug molecules are less common, organosilanes are explored in drug delivery systems and for the surface modification of biomedical devices to improve their performance and biocompatibility. The principles of surface modification using CMTIS are relevant in these contexts.

Experimental Protocols: A Primer

General Handling and Storage

Due to its moisture sensitivity, **Chloromethyltriisopropoxysilane** should be handled under an inert atmosphere (e.g., nitrogen or argon) and stored in a tightly sealed container in a cool, dry place.[2][3]

Surface Modification of a Glass Substrate (Illustrative Protocol)

- **Substrate Preparation:** Thoroughly clean the glass substrate with a piranha solution (a mixture of sulfuric acid and hydrogen peroxide) to generate surface hydroxyl groups. (Caution: Piranha solution is extremely corrosive and reactive. Handle with extreme care in a

fume hood with appropriate personal protective equipment). Rinse extensively with deionized water and dry in an oven.

- **Silanization Solution Preparation:** In a glovebox or under an inert atmosphere, prepare a 1-5% (v/v) solution of CMTIS in an anhydrous solvent (e.g., toluene).
- **Deposition:** Immerse the cleaned and dried glass substrate in the silanization solution for a specified time (e.g., 1-2 hours) at room temperature.
- **Rinsing:** Remove the substrate from the solution and rinse thoroughly with the anhydrous solvent to remove any unbound silane.
- **Curing:** Cure the coated substrate in an oven at a specific temperature (e.g., 110-120 °C) for a defined period (e.g., 1 hour) to promote the formation of stable covalent bonds.
- **Post-Modification (Optional):** The chloromethyl-functionalized surface can now be used for subsequent reactions, such as nucleophilic substitution with amines or thiols, to introduce new functionalities.

Safety and Hazard Profile

Chloromethyltriisopropoxysilane is a hazardous chemical and must be handled with appropriate safety precautions.

Hazard Category	GHS Classification	Precautionary Statements
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)	P264, P280, P302+P352
Serious Eye Damage/Eye Irritation	Category 1 (H318: Causes serious eye damage)	P280, P305+P351+P338
Specific Target Organ Toxicity (Single Exposure)	Category 3 (H335: May cause respiratory irritation)	P261, P271, P304+P340, P312

Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles or a face shield, and a lab coat. Work in a well-ventilated area or a chemical fume hood.[6]

In Case of Exposure:

- Skin Contact: Immediately flush with plenty of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

Spectroscopic Characterization

The structure of **Chloromethyltriisopropoxysilane** and its reaction products can be confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR will show characteristic signals for the chloromethyl protons, the methine protons of the isopropoxy groups, and the methyl protons of the isopropoxy groups.
 - ^{13}C NMR will show distinct peaks for the chloromethyl carbon and the carbons of the isopropoxy groups.
 - ^{29}Si NMR will provide information about the silicon environment.
- Infrared (IR) Spectroscopy:
 - Characteristic peaks for Si-O-C stretching, C-H stretching, and C-Cl stretching will be present. The appearance of a broad O-H stretch would indicate hydrolysis to the silanol.
- Mass Spectrometry (MS):
 - The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns that can be used to confirm the structure.

Conclusion

Chloromethyltriisopropoxysilane is a valuable and versatile chemical reagent with a well-defined set of physical and chemical properties. Its dual reactivity, stemming from the hydrolyzable isopropoxy groups and the reactive chloromethyl group, makes it an essential tool for surface modification, the creation of advanced composite materials, and the synthesis of functionalized silicates. A thorough understanding of its properties, reactivity, and handling requirements is crucial for its safe and effective use in research and development.

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